

# what are the chemical properties of N4-Acetylsulfamethoxazole-d4

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## Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B564651

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An In-depth Technical Guide on the Core Chemical Properties of **N4-Acetylsulfamethoxazole-d4**

This guide provides a detailed overview of the chemical and physical properties of **N4-Acetylsulfamethoxazole-d4**, a deuterated metabolite of the antibiotic sulfamethoxazole. It is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

## Introduction

**N4-Acetylsulfamethoxazole-d4** is the deuterium-labeled form of N4-Acetylsulfamethoxazole, which is the primary metabolite of the sulfonamide antibiotic, sulfamethoxazole.<sup>[1][2]</sup> Sulfamethoxazole is metabolized in the liver via acetylation by N-acetyl transferases.<sup>[3]</sup> The deuterated form is commonly used as an internal standard in quantitative analytical methods, such as mass spectrometry, to study the pharmacokinetics and metabolism of sulfamethoxazole.<sup>[2]</sup> The inclusion of deuterium isotopes can potentially alter the pharmacokinetic and metabolic profiles of a drug.<sup>[1][2]</sup>

## Chemical and Physical Properties

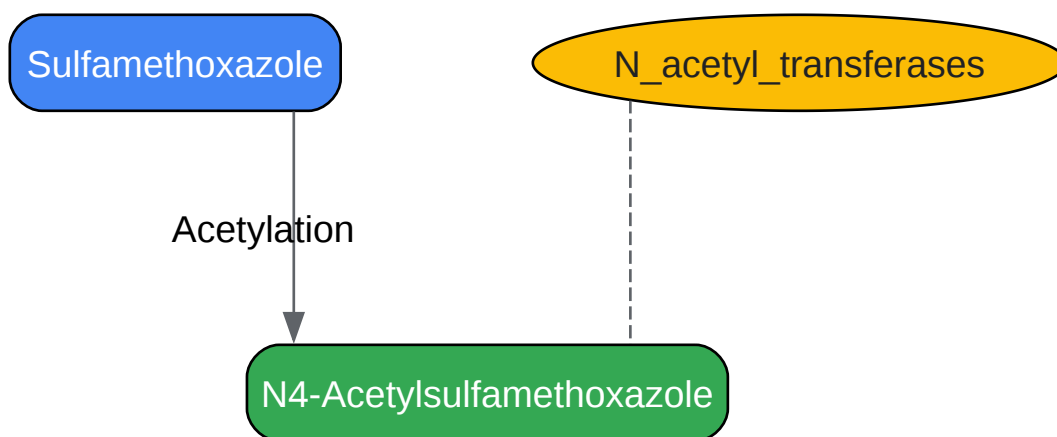
The fundamental chemical and physical properties of **N4-Acetylsulfamethoxazole-d4** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental settings.

| Property                     | Value                                                                                  | Reference(s) |
|------------------------------|----------------------------------------------------------------------------------------|--------------|
| IUPAC Name                   | N-[2,3,5,6-tetradeuterio-4-[(5-methyl-1,2-oxazol-3-yl)sulfamoyl]phenyl]acetamide       | [4]          |
| Synonyms                     | N-Acetyl Sulfamethoxazole-d4, Acetylsulfamethoxazole D4                                | [1][4]       |
| CAS Number                   | 1215530-54-3                                                                           | [1][5]       |
| Molecular Formula            | C <sub>12</sub> H <sub>9</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> S          | [1][5]       |
| Molecular Weight             | 299.34 g/mol                                                                           | [1][4]       |
| Exact Mass                   | 299.08778406 Da                                                                        | [4]          |
| Appearance                   | Solid, Pale Orange to Brown                                                            | [1][5]       |
| Melting Point                | 222°C (decomposes) (for non-deuterated form)                                           | [6]          |
| Solubility                   | Slightly soluble in DMSO and Methanol.[5] Insoluble in water (non-deuterated form).[7] | [5][7]       |
| Storage Conditions           | Powder: -20°C (3 years), 4°C (2 years). In solvent: -80°C (6 months), -20°C (1 month). | [1]          |
| XLogP3                       | 0.7                                                                                    | [1][4]       |
| Hydrogen Bond Donor Count    | 2                                                                                      | [1][4]       |
| Hydrogen Bond Acceptor Count | 6                                                                                      | [1][4]       |
| Rotatable Bond Count         | 4                                                                                      | [1][4]       |
| pKa (Strongest Acidic)       | 5.88 (Predicted for non-deuterated form)                                               | [8]          |
| UV/Vis. (λmax)               | 208, 265 nm (for non-deuterated form)                                                  | [9]          |

|          |                                                                               |                                         |
|----------|-------------------------------------------------------------------------------|-----------------------------------------|
| SMILES   | <chem>[2H]C1=C(C(=C(C(=C1NC(=O)C)[2H])[2H])S(=O)(=O)NC2=NOC(=C2)C)[2H]</chem> | <a href="#">[1]</a> <a href="#">[4]</a> |
| InChIKey | GXPIUNZCALHVBA-LNFUJOGGSA-N                                                   | <a href="#">[1]</a> <a href="#">[4]</a> |

## Metabolic Pathway

N4-Acetylsulfamethoxazole is formed from its parent drug, sulfamethoxazole, primarily through the action of N-acetyl transferase enzymes in the liver. This metabolic conversion is a key step in the drug's detoxification and excretion pathway.[\[3\]](#)



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Metabolic conversion of Sulfamethoxazole.

## Experimental Protocols

The characterization and quantification of **N4-Acetylsulfamethoxazole-d4** typically involve standard analytical techniques.

### High-Performance Liquid Chromatography (HPLC)

A common method for the analysis and purity assessment of N4-Acetylsulfamethoxazole is reversed-phase HPLC.

- Objective: To separate **N4-Acetylsulfamethoxazole-d4** from impurities and its non-deuterated form.
- Instrumentation: A standard HPLC system equipped with a UV detector or coupled to a mass spectrometer.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution using a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at its maximum absorbance wavelengths (208 nm and 265 nm for the non-deuterated form) or by mass spectrometry for more sensitive and specific detection.  
[\[9\]](#)
- Sample Preparation: The compound is dissolved in a suitable solvent, such as DMSO or methanol, and then diluted with the mobile phase.[\[5\]](#)

## Mass Spectrometry (MS)

Mass spectrometry, often coupled with liquid chromatography (LC-MS/MS), is the definitive method for confirming the identity and quantifying **N4-Acetylsulfamethoxazole-d4**.

- Objective: To confirm the molecular weight and structure of the deuterated compound and for quantification in biological matrices.
- Ionization: Electrospray ionization (ESI) is commonly used, typically in negative ion mode.
- Analysis: The mass-to-charge ratio ( $m/z$ ) of the parent ion is measured. For N4-Acetylsulfamethoxazole, the quantitated  $m/z$  is 296.06659.[\[10\]](#)
- Tandem MS (MS/MS): For structural confirmation and enhanced specificity, the parent ion is fragmented, and the resulting daughter ions are analyzed. The fragmentation pathway for the non-deuterated N4-acetyl-sulfamethoxazole has been studied.[\[11\]](#)

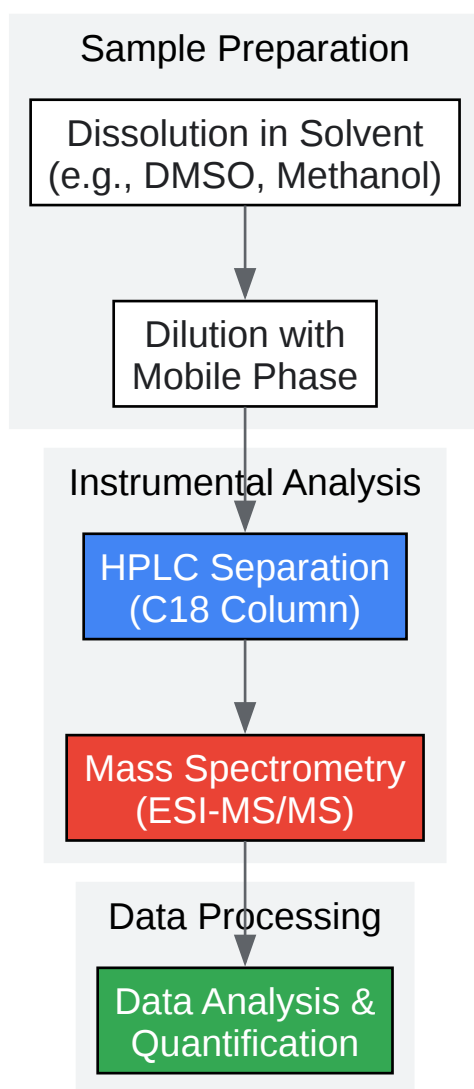
## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the chemical structure and the position of the deuterium labels.

- Objective: To elucidate the molecular structure and verify the isotopic labeling pattern.
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as DMSO-d<sub>6</sub>.[\[5\]](#)
- Analysis:
  - <sup>1</sup>H NMR: The proton NMR spectrum will show the signals for the non-deuterated positions. The absence of signals from the deuterated phenyl ring confirms the labeling.
  - <sup>13</sup>C NMR: The carbon-13 NMR spectrum will provide information on the carbon skeleton of the molecule.
  - Reference spectra for the non-deuterated compound are available for comparison.[\[12\]](#)

## Analytical Workflow Visualization

The logical flow for the analysis of **N4-Acetylsulfamethoxazole-d<sub>4</sub>** in a research setting is depicted below.



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General experimental workflow for analysis.

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